

Safety and handling of 4-Bromo-5-chloro-2-fluorobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-5-chloro-2-fluorobenzaldehyde

Cat. No.: B2531836

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An In-depth Technical Guide to the Safe Handling of **4-Bromo-5-chloro-2-fluorobenzaldehyde**

Disclaimer: As of the compilation of this guide, a specific, verified Safety Data Sheet (SDS) for the exact isomer **4-Bromo-5-chloro-2-fluorobenzaldehyde** was not publicly available. The following safety and handling protocols have been synthesized with scientific expertise based on data from closely related structural analogs, including other isomers and substituted benzaldehydes. Researchers must always perform their own risk assessment based on the specific quantities and experimental conditions in use.

Chemical Identification and Core Properties

4-Bromo-5-chloro-2-fluorobenzaldehyde is a halogenated aromatic aldehyde, a class of compounds frequently used as versatile intermediates in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^[1] Its utility stems from the distinct reactivity imparted by the electron-withdrawing aldehyde group and the specific arrangement of its halogen substituents, which provide multiple sites for further functionalization in complex molecule synthesis.^{[1][2]}

The precise positioning of bromine, chlorine, and fluorine atoms influences the compound's reactivity, making it a valuable building block for creating diverse molecular architectures through reactions like cross-coupling, nucleophilic additions, oxidations, and reductions.^[1]

Table 1: Chemical Identity and Physical Properties

Identifier	Value	Source
Chemical Name	4-Bromo-5-chloro-2-fluorobenzaldehyde	N/A
Synonyms	5-Bromo-4-chloro-2-fluorobenzaldehyde	[3][4][5]
CAS Number	1781052-25-2 (for 5-bromo-4-chloro isomer)	[4]
Molecular Formula	C ₇ H ₃ BrClFO	[6]
Molecular Weight	237.45 g/mol	[6]

| Physical Form | Solid | [6][7] |

Note: Data presented is for structurally similar isomers and should be considered representative.

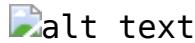
Comprehensive Hazard Assessment (GHS)

Based on data from analogous compounds, **4-Bromo-5-chloro-2-fluorobenzaldehyde** is classified as a hazardous substance. The primary hazards are associated with its irritant properties and potential for acute toxicity.[8][9] The aldehyde functional group can react with biological macromolecules, and halogenated aromatic compounds are often skin and respiratory irritants.

Table 2: GHS Hazard Classification Summary | Hazard Class | Hazard Code | Pictogram | Signal Word | Hazard Statement | | :--- | :--- | :--- | :--- | :--- | :--- | | Acute Toxicity, Oral (Harmful) | H302 |



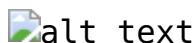
| Warning | Harmful if swallowed.[8] | | Skin Irritation | H315 |



| Warning | Causes skin irritation.[9][10] | | Serious Eye Irritation | H319 |

 alt text

| Warning | Causes serious eye irritation.[9][10] | | Specific Target Organ Toxicity (Single Exposure) | H335 |

 alt text

| Warning | May cause respiratory irritation.[9][10] |

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is critical. The primary control measure is to minimize the generation of airborne dust or vapors, followed by the mandatory use of appropriate PPE.

Engineering Controls

- Chemical Fume Hood: All handling of **4-Bromo-5-chloro-2-fluorobenzaldehyde**, including weighing, transferring, and use in reactions, must be conducted inside a certified chemical fume hood.[11] This is the most crucial engineering control, as it protects the user from inhaling fine dust particles or potential vapors.[9]
- Ventilation: The laboratory should have adequate general exhaust ventilation to prevent the accumulation of contaminants in the ambient air.[3]

Personal Protective Equipment (PPE)

The selection of PPE is based on preventing all routes of exposure: inhalation, skin contact, and eye contact.

- Eye and Face Protection: Chemical safety goggles conforming to EN 166 (EU) or OSHA 29 CFR 1910.133 (US) standards are mandatory.[8][12] When handling larger quantities (>25g) or when there is a risk of splashing, a full-face shield should be worn in addition to goggles. [8]

- Hand Protection: Wear chemically resistant, impervious gloves such as nitrile rubber.[13] It is critical to inspect gloves for any signs of degradation or puncture before use and to change them immediately if contamination is suspected. Always wash hands thoroughly with soap and water after removing gloves.[3]
- Skin and Body Protection: A standard laboratory coat is required. For tasks with a higher risk of contamination, a chemically resistant apron or coveralls should be used.[13] Ensure all skin is covered. Safety shoes are also recommended.[8]
- Respiratory Protection: Under normal conditions of use within a chemical fume hood, respiratory protection is not typically required. However, in the event of a ventilation failure or a large spill, a full-face respirator with appropriate cartridges should be used by emergency response personnel.[12]

Safe Handling, Storage, and Incompatibility Protocols for Safe Handling

Adherence to strict handling protocols is essential for preventing exposure and ensuring experimental integrity.

- Avoid Dust Formation: As a solid, the primary handling hazard is the inhalation of fine dust. Use weighing paper or a spatula to transfer the material carefully. Avoid any actions that could cause the powder to become airborne.
- Inert Atmosphere: Some benzaldehydes can be sensitive to air and may oxidize over time. [11][14] For long-term storage or sensitive reactions, storing and handling the compound under an inert atmosphere (e.g., nitrogen or argon) is recommended.[14]
- Ignition Sources: Keep the compound away from heat, sparks, open flames, and hot surfaces.[11][14] While not highly flammable, fine dust dispersed in air can form a combustible mixture.[11]
- Hygiene Practices: Do not eat, drink, or smoke in areas where the chemical is handled, stored, or used.[8][11] Wash hands and face thoroughly after handling and before any breaks. Contaminated work clothing should not be allowed out of the workplace and should be laundered separately.[3]

Conditions for Safe Storage

Proper storage is critical for maintaining the chemical's purity and for safety.

- Container: Keep the container tightly closed and securely sealed when not in use.[3][9]
- Location: Store in a cool, dry, and well-ventilated area.[3][8]
- Incompatible Materials: Store away from strong oxidizing agents and strong bases, as these can trigger vigorous or exothermic reactions.[8][15] Also, avoid storage near water or moisture, as some related compounds can be moisture-sensitive.[16]

First Aid and Emergency Procedures

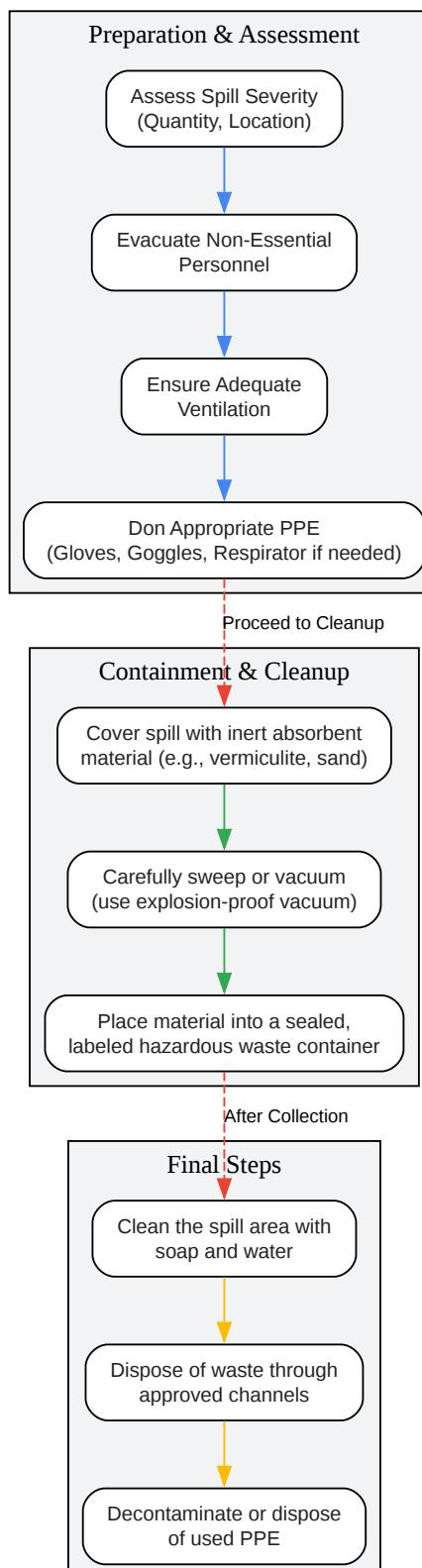
Immediate and appropriate first aid can significantly reduce the severity of an exposure. Always seek medical advice following any exposure.[8][9]

- Inhalation: If inhaled, immediately remove the person to fresh air and keep them comfortable for breathing.[8][9] If the person is not breathing, give artificial respiration. Seek immediate medical attention.[8]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[8][9] If skin irritation occurs, seek immediate medical advice.[9]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8] Remove contact lenses if present and easy to do. Continue rinsing.[9] It is imperative to get immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting.[8][16] Rinse the mouth thoroughly with water.[8] Never give anything by mouth to an unconscious person.[16] Call a poison center or doctor immediately.

Accidental Release and Spill Management

A systematic approach is required to manage spills safely, protecting both personnel and the environment.

Workflow for Spill Response

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Caption: Logical workflow for managing an accidental chemical spill.

Step-by-Step Spill Protocol:

- Evacuate and Ventilate: Evacuate unnecessary personnel from the area.[\[8\]](#) Ensure the area is well-ventilated, preferably within a fume hood.
- Wear Protective Equipment: Before approaching the spill, don the appropriate PPE as described in Section 3.2.
- Containment: Prevent further spread of the spill. For solid spills, avoid creating dust.
- Cleanup: Carefully sweep up the solid material and place it into a suitable, clearly labeled container for chemical waste.[\[11\]](#) Do not add water to the spill site. Avoid generating dust.
- Final Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the containerized waste and any contaminated cleaning materials as hazardous waste according to institutional and local regulations.[\[9\]](#)[\[11\]](#)

Disposal Considerations

This material must be treated as hazardous waste.

- Method: Disposal should be carried out by a licensed professional waste disposal service. The recommended method is removal to an authorized incinerator equipped with an afterburner and scrubber.[\[8\]](#)
- Prohibition: Do not dispose of this chemical down the drain or into the environment.
- Containers: Handle uncleaned, empty containers in the same manner as the product itself.

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- To cite this document: BenchChem. [Safety and handling of 4-Bromo-5-chloro-2-fluorobenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2531836#safety-and-handling-of-4-bromo-5-chloro-2-fluorobenzaldehyde]

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